

# Key physical and chemical properties of thiamine nitrate

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## Compound of Interest

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An In-depth Technical Guide on the Core Physical and Chemical Properties of **Thiamine Nitrate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Thiamine nitrate**, a mononitrate salt of thiamine (Vitamin B1), is a vital compound in pharmaceutical and nutritional sciences.[1] It is synthesized from thiamine hydrochloride and serves as a preferred source of Vitamin B1 in many applications, particularly in solid dosage forms and food fortification.[1][2] Its prominence stems from its enhanced stability and non-hygroscopic nature compared to thiamine hydrochloride, which readily absorbs moisture.[2][3] This makes **thiamine nitrate** an ideal candidate for use in dry blends, multivitamins, and for fortifying products like wheat flour.[1][3] This guide provides a comprehensive overview of the core physical and chemical properties of **thiamine nitrate**, detailed experimental protocols for their determination, and logical diagrams to illustrate key structural and procedural aspects.

## Physical Properties

**Thiamine nitrate** presents as a white to off-white crystalline powder or as small, colorless crystals.[1][4][5] It typically has a slight, characteristic odor.[4][5] A key physical advantage is its low hygroscopicity, meaning it does not readily absorb water from the air, contributing to its stability.[1][2][3][4]

## Quantitative Physical Data

The following tables summarize the key quantitative physical properties of **thiamine nitrate**.

Table 1: General Physical and Chemical Properties

Property	Value	References
Molecular Formula	C <sub>12</sub> H <sub>17</sub> N <sub>5</sub> O <sub>4</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	327.36 g/mol	<a href="#">[2]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Melting Point	~193 - 200 °C (with decomposition)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[10]</a>
pKa	4.8 (at 25 °C)	<a href="#">[1]</a> <a href="#">[3]</a>
pH (1% solution)	6.5 - 7.6	<a href="#">[5]</a> <a href="#">[11]</a>
Density	1.58 g/cm <sup>3</sup>	<a href="#">[3]</a>
Loss on Drying	≤ 1.0%	<a href="#">[5]</a> <a href="#">[11]</a>
Sulphated Ash	≤ 0.1% - 0.20%	<a href="#">[5]</a> <a href="#">[11]</a>

Table 2: Solubility Profile

Solvent	Solubility Description	Specific Value (at Temperature)	References
Water	Sparingly soluble	2.7 g / 100 g (at 25 °C / 298 K)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Boiling Water	Freely soluble	~30 g / 100 mL (at 100 °C)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[11]</a> <a href="#">[12]</a>
Ethanol (95%)	Slightly / Very slightly soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	
Methanol	Slightly soluble	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[11]</a>	
Chloroform	Slightly soluble	<a href="#">[4]</a> <a href="#">[12]</a>	
Diethyl Ether	Practically insoluble	<a href="#">[5]</a>	
DMSO	Soluble	≥ 20 mg/mL (with ultrasonic)	<a href="#">[13]</a>

Solubility is temperature-dependent; for instance, it increases with rising temperature in water and various binary solvent systems like water-methanol, water-acetone, and water-isopropanol. [\[14\]](#)[\[15\]](#)

## Chemical Properties and Structure

**Thiamine nitrate** is composed of a pyrimidine ring and a thiazole ring, linked by a methylene bridge, with a nitrate counter-ion.[\[4\]](#) The formal IUPAC name is 3-[(4-Amino-2-methylpyrimidin-5-yl)methyl]-5-(2-hydroxyethyl)-4-methylthiazolium nitrate.[\[5\]](#)[\[11\]](#)

Caption: Chemical structure of **Thiamine Nitrate**, highlighting its key functional groups.

## Stability

**Thiamine nitrate** is generally more stable than thiamine hydrochloride, especially in dry formulations.[\[2\]](#) Its stability is significantly influenced by pH. It is relatively stable in acidic and neutral solutions but degrades in alkaline conditions (pH > 8), where the thiazole ring can open. [\[4\]](#)[\[16\]](#)[\[17\]](#) The degradation process is also accelerated by heat and light.[\[5\]](#)[\[16\]](#) Studies have shown that in solution, thiamine is significantly more stable at pH 3 than at pH 6.[\[17\]](#) Activation

energies for degradation have been found to differ between the nitrate and hydrochloride salts, suggesting different degradation pathways.[16] Crystalline **thiamine nitrate** is more chemically stable than its amorphous form.[18]

## Incompatibilities

**Thiamine nitrate** is incompatible with strong oxidizing agents, alkaline solutions, and sulfites. [1][3][16] Contact with these substances can lead to rapid degradation of the vitamin.

## Experimental Protocols

The following are detailed methodologies for determining the key properties of **thiamine nitrate**, synthesized from pharmacopeial and scientific literature.

### Melting Point Determination (Capillary Method)

This method determines the temperature range over which the crystalline solid transitions to a liquid.[19]

- Sample Preparation: A small amount of finely powdered, dry **thiamine nitrate** is packed into a glass capillary tube (sealed at one end) to a height of 2-3 mm.[20] The sample must be tightly packed by tapping the tube or dropping it through a longer glass tube.[20]
- Apparatus: A calibrated melting point apparatus with a heated metal block or an oil bath (Thiele tube) is used. The apparatus should have a thermometer or digital temperature sensor and a viewing lens.
- Procedure:
  - The packed capillary is placed in the heating block of the apparatus.[20]
  - The sample is heated rapidly to a temperature approximately 20°C below the expected melting point.[20]
  - The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.
  - The temperature at which the first drop of liquid appears is recorded as the start of the melting range.

- The temperature at which the last solid crystal disappears is recorded as the end of the melting range.
- For **thiamine nitrate**, this process is accompanied by decomposition.[\[5\]](#)

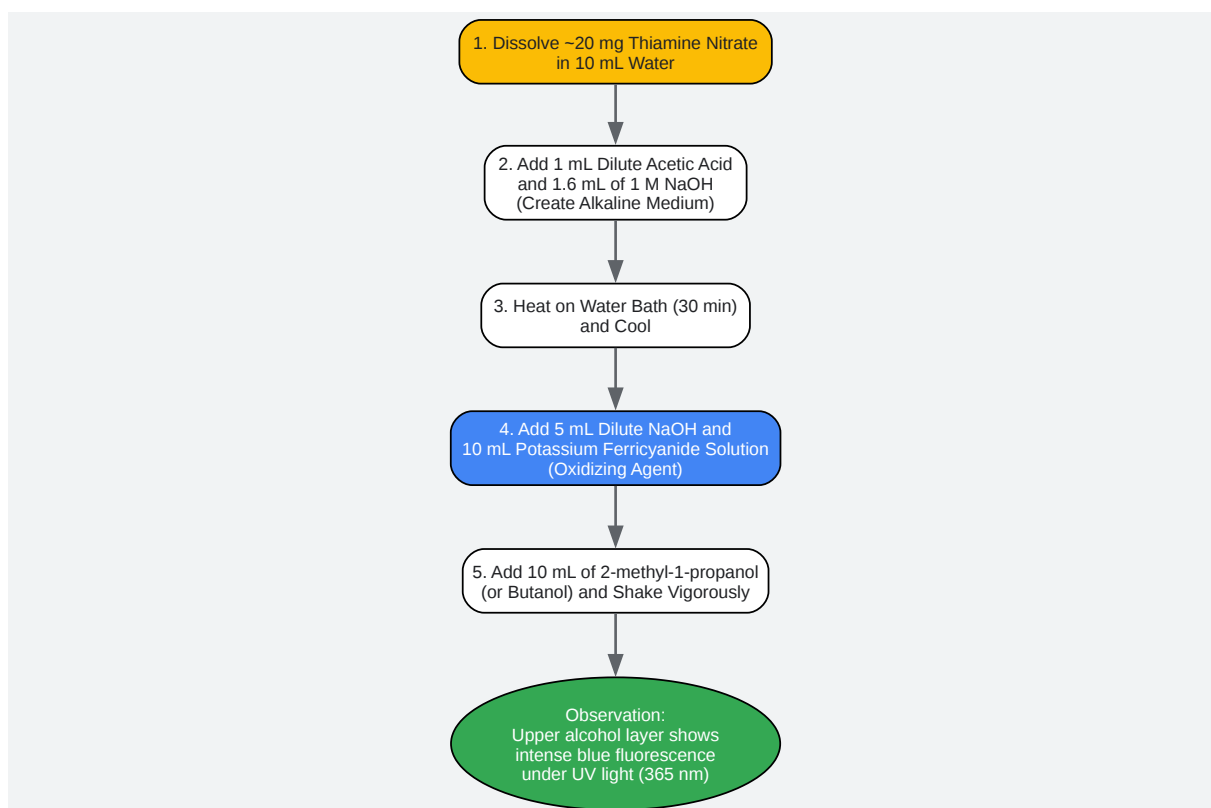
## Solubility Determination (Dynamic Method)

This protocol measures the solubility of **thiamine nitrate** in a given solvent at various temperatures.

- Apparatus: A jacketed glass vessel equipped with a magnetic stirrer, a precision temperature controller (e.g., a water bath), and a laser monitoring system to detect the dissolution of solid particles.
- Procedure:
  - A known mass of **thiamine nitrate** is added to a known mass of the solvent (e.g., water, ethanol-water mixture) in the jacketed vessel to create a suspension.
  - The solution is heated at a controlled rate (e.g., 0.1 K/min) while being continuously stirred.
  - The laser system monitors the turbidity of the solution. The temperature at which the solution becomes completely clear is recorded as the dissolution temperature for that specific concentration.
  - The process is repeated by adding a small, known amount of solvent to the vessel and determining the new, lower dissolution temperature.
  - This is continued across the desired temperature range (e.g., 278.15 K to 313.15 K) to generate a solubility curve.[\[14\]](#)[\[15\]](#)
  - It is crucial to verify that the solid phase does not undergo a polymorphic transformation during the experiment, which can be checked using Powder X-ray Diffraction (PXRD) on the solid residue.[\[15\]](#)

## Identification Test A: Thiochrome Fluorescence Reaction

This is a classic qualitative test for thiamine based on its oxidation to the fluorescent compound thiochrome.[5]



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Caption: Experimental workflow for the Thiochrome identification test for Thiamine.

## Identification Test B: Nitrate Ion Test

This confirms the presence of the nitrate counter-ion.

- Procedure: A solution of **thiamine nitrate** (e.g., 1 in 50) is prepared.[5]

- Reaction: The solution will give a positive result for standard qualitative tests for nitrates, such as the brown ring test or reaction with diphenylamine in sulfuric acid.[5]

## Assay (High-Performance Liquid Chromatography - HPLC)

This method is used to accurately quantify the amount of **thiamine nitrate** in a sample. The following conditions are based on pharmacopeial methods.[5]

- Apparatus: A standard HPLC system with a UV spectrophotometer detector.
- Chromatographic Conditions:
  - Detector: UV spectrophotometer set to a wavelength of 254 nm.[5]
  - Column: Octadecylsilanized (ODS) silica gel column (C18), typically 4 mm in diameter and 15-30 cm in length, with a particle size of 5-10  $\mu\text{m}$ . [5]
  - Column Temperature: Constant, between 25-30°C.[5]
  - Mobile Phase: A mixture of an aqueous buffer and organic solvents. A typical mobile phase involves dissolving 1.1 g of sodium 1-octanesulfonate in 1000 mL of diluted acetic acid (1 in 100). 600 mL of this solution is then mixed with 400 mL of a methanol and acetonitrile mixture (3:2 v/v).[5]
  - Flow Rate: Adjusted so that the retention time of thiamine is approximately 12 minutes.[5]
- Procedure:
  - Standard Solution: A precisely weighed amount of Thiamine Hydrochloride Reference Standard is dissolved in the mobile phase to a known concentration.
  - Sample Solution: A precisely weighed amount of the **thiamine nitrate** sample is dissolved in the mobile phase to a similar concentration.
  - Internal Standard: An internal standard, such as methyl benzoate in methanol, is added to both the sample and standard solutions.[5]

- Injection: Equal volumes (e.g., 10 µL) of the standard and sample solutions are injected into the chromatograph.[5]
- Quantification: The ratio of the peak area of thiamine to the peak area of the internal standard is calculated for both the sample and the standard. The amount of **thiamine nitrate** in the sample is then determined by comparing these ratios.[5]

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## References

- 1. Page loading... [guidechem.com]
- 2. acrosschem.com [acrosschem.com]
- 3. Thiamine nitrate | 532-43-4 [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. jpdb.nihs.go.jp [jpdb.nihs.go.jp]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. Thiamine Nitrate | C<sub>12</sub>H<sub>17</sub>N<sub>5</sub>O<sub>4</sub>S | CID 10762 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Thiamine nitrate, European Pharmacopoeia (EP) Reference Standard | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 9. Thiamine nitrate | Fisher Scientific [fishersci.ca]
- 10. parchem.com [parchem.com]
- 11. uspbpep.com [uspbpep.com]
- 12. Thiamine | C<sub>12</sub>H<sub>17</sub>N<sub>4</sub>O<sub>5</sub><sup>+</sup> | CID 1130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. medchemexpress.com [medchemexpress.com]
- 14. researchgate.net [researchgate.net]
- 15. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 16. d-nb.info [d-nb.info]



- 17. Effect of pH and concentration on the chemical stability and reaction kinetics of thiamine mononitrate and thiamine chloride hydrochloride in solution - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. mdpi.com [mdpi.com]
- 19. thinksrs.com [thinksrs.com]
- 20. chem.libretexts.org [chem.libretexts.org]
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